Technical Guide: Characterization & Synthesis of 1-(2-Methylphenyl)guanidine Hydrochloride

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Compound of Interest

Compound Name:	*N-o-tolyl-guanidine hydrochloride*
CAS No.:	*6976-05-2*
Cat. No.:	*B1629346*

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Part 1: Executive Technical Summary

The Identity Paradox & Nomenclature

In pharmaceutical research, precision in nomenclature is critical. The compound 1-(2-methylphenyl)guanidine hydrochloride (also known as N-(2-methylphenyl)guanidine HCl or Mono-o-tolylguanidine HCl) is frequently confused with the potent sigma receptor ligand 1,3-di-o-tolylguanidine (DTG).

- Target Compound (Mono): 1-(2-methylphenyl)guanidine HCl.
  - Structure: A single o-tolyl group attached to the guanidine core.[1][2]
  - Role: Synthetic intermediate; less common as a final pharmacophore.
- Common Analog (Di): 1,3-Di-o-tolylguanidine (DTG).
  - Structure: Two o-tolyl groups.[1][2]
  - Melting Point (Free Base):176–179 °C (Lit. Standard).

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- Role: Selective

  1/

  2 receptor ligand.

Melting Point Data

As a specialized intermediate, the specific melting point of the mono-hydrochloride salt is not a standard catalog value in major databases (unlike DTG). Based on structural analogs (phenylguanidine HCl) and thermodynamic trends of guanidinium salts, the theoretical expected range is provided below, alongside the established values for the di-substituted analog for exclusion purposes.

Compound Form	Chemical Identity	Melting Point (°C)	Status
Target Salt	1-(2-methylphenyl)guanidine HCl	~140 – 160 °C (Predicted*)	Requires Experimental Validation
Analog (Mono)	Phenylguanidine HCl	135 – 138 °C	Reference Standard
Analog (Di)	1,3-Di-o-tolylguanidine (Free Base)	176 – 179 °C	Common Sigma Ligand
Analog (Di)	1,3-Di-o-tolylguanidine (HCl Salt)	>250 °C (Decomp.)	High Lattice Energy

> Note: Mono-guanidines often form hygroscopic salts which can depress observed melting points if not strictly dried. The protocol below outlines the procedure for synthesis and precise determination.

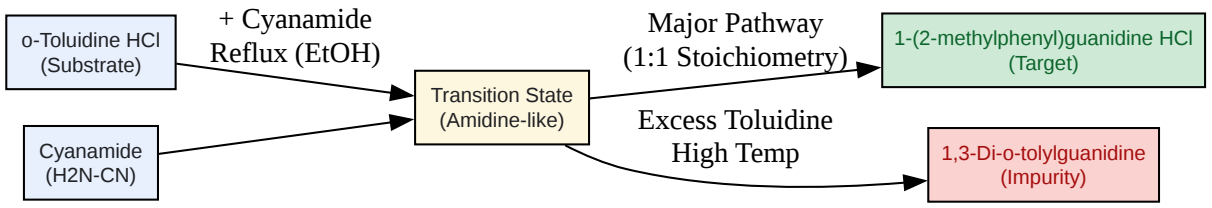
Part 2: Synthesis & Production Protocol

To obtain the pure 1-(2-methylphenyl)guanidine hydrochloride for characterization, a direct guanylation of o-toluidine is the standard method. This protocol ensures the formation of the mono-substituted salt, avoiding the di-substituted byproduct.

Reaction Mechanism

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The synthesis relies on the nucleophilic attack of the primary amine (o-toluidine) on the cyanamide carbon, catalyzed by acid (HCl).



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Figure 1: Synthetic pathway for mono-substituted aryl guanidines. Controlling stoichiometry is key to avoiding the di-substituted impurity.

Experimental Procedure

Reagents:

- o-Toluidine hydrochloride (1.0 eq)
- Cyanamide (1.1 eq) - Caution: Toxic/Skin Irritant
- Ethanol (Absolute)

Step-by-Step Protocol:

- Dissolution: Dissolve 10 mmol of o-toluidine hydrochloride in 20 mL of absolute ethanol in a round-bottom flask.
- Addition: Add 11 mmol of cyanamide (50% aq. solution or solid) dropwise.
- Reflux: Heat the mixture to reflux (approx. 78-80 °C) for 12–16 hours under a nitrogen atmosphere.
- Monitoring: Monitor by TLC (System: DCM/MeOH 9:1). The mono-guanidine will appear more polar than the starting aniline.

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- Isolation:
  - Cool the reaction to room temperature.
  - Concentrate the solvent to ~5 mL under reduced pressure.
  - Add diethyl ether (50 mL) to induce precipitation of the hydrochloride salt.
- Purification: Filter the white precipitate. Recrystallize from Ethanol/Ether to remove any unreacted cyanamide or aniline traces.
- Drying: Dry in a vacuum oven at 40 °C for 24 hours (Critical for accurate MP determination).

Part 3: Analytical Validation (Self-Validating System)

Trustworthiness in chemical data comes from rigorous characterization. Do not rely on a single visual melting point. Use this triad of validation:

Melting Point Determination (Capillary Method)

- Instrument: Calibrated Mel-Temp or DSC (Differential Scanning Calorimetry).
- Ramp Rate: 1 °C/min near the expected range (130–160 °C).
- Observation: Watch for "sweating" (hygroscopicity) vs. true melting.
  - True Melt: Sharp transition from solid to clear liquid.
  - Decomposition: Darkening/browning before liquid phase (common in guanidines >200 °C).

NMR Spectroscopic Confirmation

To distinguish the Mono target from the Di impurity:

- 1H NMR (DMSO-d6):
  - Mono-Guanidine: You should observe integration for one o-tolyl ring (4 aromatic protons, 1 methyl group ~2.2 ppm) and a broad exchangeable signal for 4 guanidinium protons (-NH-C(=NH2)NH2+).

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- Di-Guanidine (Impurity): Integration will show two o-tolyl rings relative to the guanidine core protons.
- Key Shift: The guanidinium N-H protons in the mono-salt typically appear around 7.0–7.5 ppm (broad).

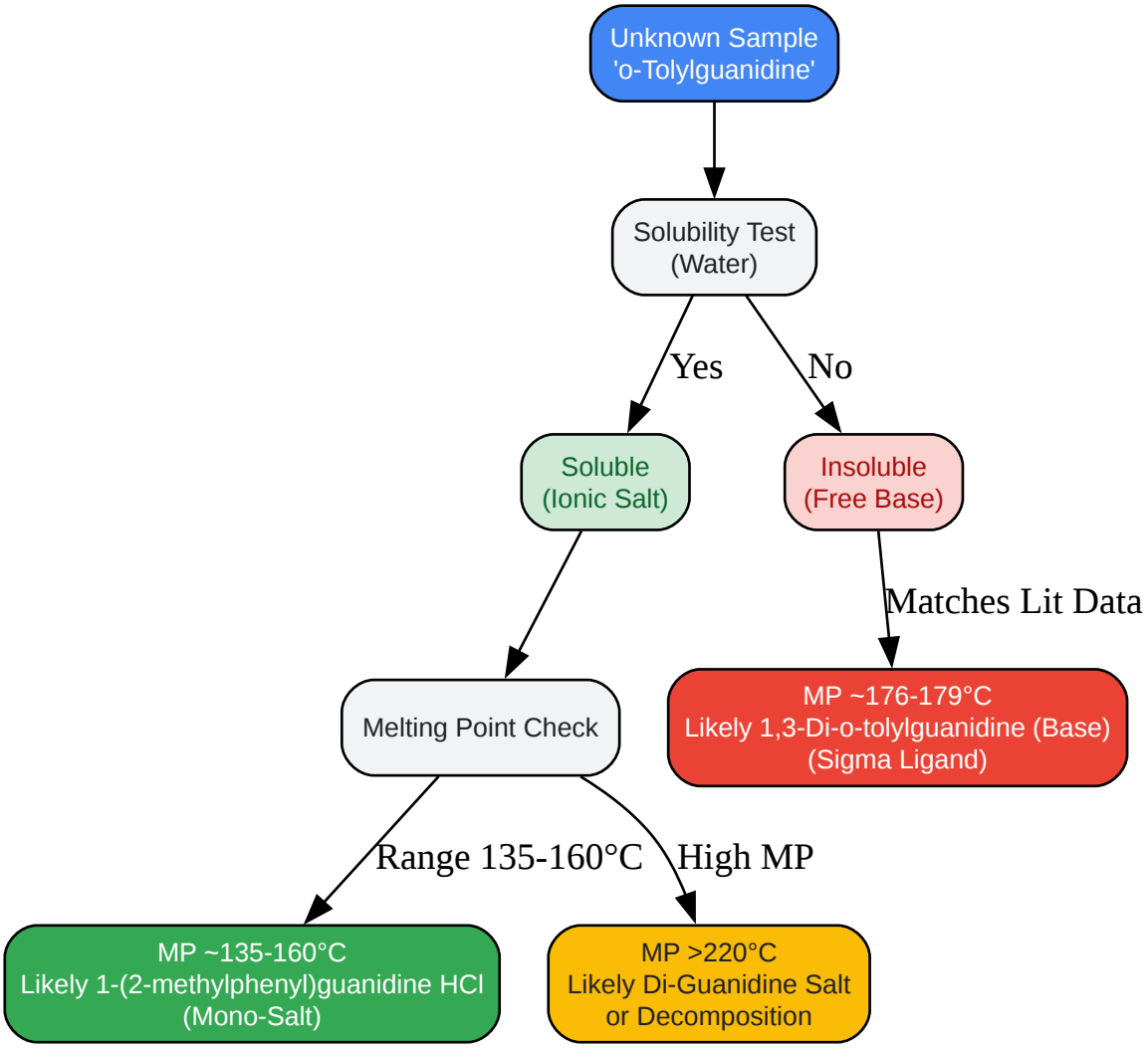
HPLC Purity Check

- Column: C18 Reverse Phase.
- Mobile Phase: Water (0.1% TFA) / Acetonitrile Gradient.
- Logic: The Mono-guanidine is more polar (elutes earlier) than the Di-guanidine (more lipophilic, elutes later).

Part 4: Decision Logic for Researchers

Use this flowchart to determine if your sample is the correct salt form or the common sigma ligand.

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Figure 2: Logical workflow for identifying o-tolylguanidine derivatives.

References

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Sources

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- 2. Di-o-tolylguanidine | C15H17N3 | CID 7333 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Characterization & Synthesis of 1-(2-Methylphenyl)guanidine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1629346/docs#technical-guide-characterization-synthesis-of-1-2-methylphenyl-guanidine-hydrochloride]

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